

An In-Depth Technical Guide to the Physical and Chemical Properties of Citromycetin

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Citromycetin, a polyketide metabolite primarily isolated from various species of Penicillium, has garnered interest for its bioactive properties, notably its antibacterial activity. This technical guide provides a comprehensive overview of the core physical and chemical characteristics of **Citromycetin**, presenting quantitative data, detailed experimental protocols, and visualizations of relevant biological and analytical pathways. This document is intended to serve as a foundational resource for researchers and professionals engaged in the study and development of this natural product.

Chemical Identity and Structure

- Systematic Name: 8,9-dihydroxy-2-methyl-4-oxo-5H-pyrano[3,2-c]chromene-10-carboxylic acid
- Synonyms: Frequentic acid
- CAS Number: 478-60-4
- Molecular Formula: C14H10O7
- Molecular Weight: 290.23 g/mol [1]



- · Chemical Structure:
 - SMILES: CC1=CC(=0)C2=C(O1)C3=C(C=C(C(=C3C(=0)O)O)O)OC2
 - InChI: InChI=1S/C14H10O7/c1-5-2-7(15)6-4-20-9-3-8(16)12(17)11(14(18)19)10(9)13(6)21-5/h2-3,16-17H,4H2,1H3,(H,18,19)

Physical Properties

This section details the key physical properties of **Citromycetin**, crucial for its handling, formulation, and analysis.

General Characteristics

Citromycetin typically presents as a yellow solid or crystalline powder.[2]

Melting Point

The melting point of **Citromycetin** is reported with some variability, indicating decomposition over a range. It is noted to effervesce at 155°C and decompose between 290-300°C, with considerable antecedent blackening.[1]

Solubility

Citromycetin exhibits solubility in a range of organic solvents but has limited solubility in water. [3] Quantitative solubility data is summarized in the table below.

Table 1: Quantitative Physical Properties of Citromycetin



Property	Value	Notes
Appearance	Yellow solid	[2]
Melting Point	Effervescence at 155°C, decomposes at 290-300°C	[1]
Solubility		
Ethanol	Soluble	[3]
Methanol	Soluble	[3]
Dimethylformamide (DMF)	Soluble	[3]
Dimethyl sulfoxide (DMSO)	Soluble	[3]
Water	Limited solubility/Sparingly soluble	[1][3]
Aqueous Sodium Carbonate	Readily soluble	[1]
Chloroform	Sparingly soluble	[1]
Benzene	Insoluble	[1]
Hexane	Insoluble	[1]

Chemical Properties and Spectral Data

This section outlines the chemical characteristics and provides an overview of the spectral data essential for the identification and structural elucidation of **Citromycetin**.

Stability

Citromycetin is reported to be stable to both acid and alkali at 100°C.[1]

Spectral Data

Comprehensive spectral analysis is fundamental for the unambiguous identification of **Citromycetin**.

Table 2: Summary of Spectral Data for Citromycetin



Technique	Key Features
UV-Vis Spectroscopy	Data not available in the search results.
Infrared (IR) Spectroscopy	Data not available in the search results.
¹ H NMR Spectroscopy	Data not available in the search results.
¹³ C NMR Spectroscopy	A ¹³ C NMR spectrum is available on PubChem, but detailed peak assignments are not provided. [4]
Mass Spectrometry (LC-MS)	Precursor m/z: 289.0354 [M-H] ⁻ . Key fragment: 245.0455.[4]

Experimental Protocols

This section provides detailed methodologies for the determination of the key physical and chemical properties of **Citromycetin**, based on standard laboratory practices.

Determination of Melting Point (Capillary Method)

Objective: To determine the melting point range of Citromycetin.

Materials:

- Citromycetin sample (finely powdered)
- Melting point capillary tubes (one end sealed)
- · Melting point apparatus or Thiele tube setup
- Thermometer
- Heating medium (silicone oil or similar)

Procedure:

 A small amount of the finely powdered Citromycetin is packed into a capillary tube to a depth of 2-3 mm.



- The capillary tube is placed in the heating block of the melting point apparatus or attached to a thermometer immersed in a heating bath.
- The sample is heated at a steady and slow rate, approximately 1-2°C per minute, as the temperature approaches the expected melting point.
- The temperature at which the first drop of liquid appears (onset of melting) and the temperature at which the entire solid has turned into a clear liquid (completion of melting) are recorded as the melting point range.

Determination of Solubility (Shake-Flask Method)

Objective: To quantitatively determine the solubility of **Citromycetin** in various solvents.

Materials:

- Citromycetin
- A range of solvents (e.g., water, ethanol, DMSO)
- Small vials or flasks with secure caps
- Shaking incubator or orbital shaker
- Analytical balance
- Centrifuge
- HPLC or UV-Vis spectrophotometer

Procedure:

- An excess amount of Citromycetin is added to a known volume of the solvent in a vial.
- The vial is securely capped and placed in a shaking incubator set at a constant temperature (e.g., 25°C) for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After the incubation period, the suspension is centrifuged to separate the undissolved solid.



- A known volume of the clear supernatant is carefully removed and diluted with an appropriate solvent.
- The concentration of **Citromycetin** in the diluted supernatant is determined using a validated analytical method, such as HPLC or UV-Vis spectrophotometry.
- The solubility is then calculated and expressed in mg/mL.

High-Performance Liquid Chromatography (HPLC) Analysis

Objective: To develop a method for the separation and quantification of **Citromycetin**.

Instrumentation:

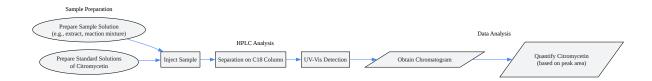
- HPLC system with a UV-Vis or photodiode array (PDA) detector
- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μm)

Suggested Method Parameters (to be optimized):

- Mobile Phase: A gradient of acetonitrile and water (with 0.1% formic acid or acetic acid).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: Based on the UV-Vis spectrum of Citromycetin (requires determination).
- Injection Volume: 10 μL.

Workflow:



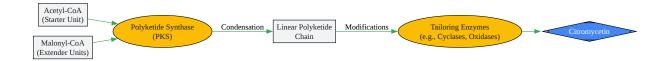


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Caption: A generalized workflow for the HPLC analysis of Citromycetin.

Biological Context and Signaling Pathways Biosynthesis

Citromycetin is a polyketide, a class of secondary metabolites produced by a wide range of organisms, including fungi.[5] The biosynthesis of polyketides involves the sequential condensation of small carboxylic acid units, typically acetyl-CoA and malonyl-CoA, in a process that resembles fatty acid synthesis. While the specific enzymatic pathway for **Citromycetin** has not been fully elucidated in the provided search results, it is known to be derived from a polyketide precursor. The biosynthesis of the related compound, citrinin, involves a non-reducing polyketide synthase (nrPKS) and a series of tailoring enzymes, including oxidases and reductases, which provides a likely model for **Citromycetin**'s formation.



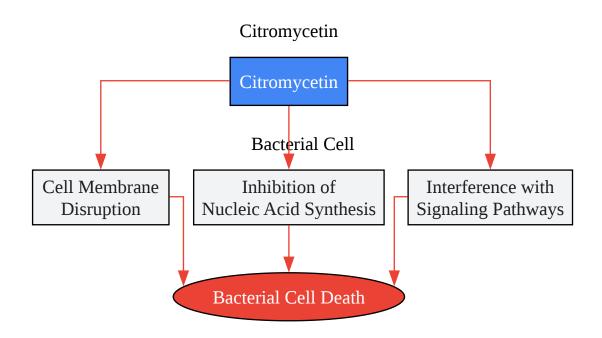
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Caption: A simplified schematic of the polyketide biosynthesis pathway leading to **Citromycetin**.

Antibacterial Mechanism of Action (Hypothesized)

Citromycetin is known to possess antibacterial activity.[3] While the precise signaling pathways affected by **Citromycetin** are not yet fully understood, flavonoids, a broad class of compounds to which **Citromycetin** is related, are known to exert their antimicrobial effects through various mechanisms. These can include the disruption of bacterial cell membranes, inhibition of nucleic acid synthesis, and interference with bacterial signaling pathways.



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Caption: Hypothesized antibacterial mechanisms of action for **Citromycetin**.

Conclusion

This technical guide has synthesized the available information on the physical and chemical properties of **Citromycetin**. While foundational data on its identity, structure, and qualitative solubility are established, there remain significant opportunities for further research. Specifically, detailed quantitative analysis of its solubility in a broader range of solvents, comprehensive spectral characterization (¹H NMR, ¹³C NMR with assignments, UV-Vis, and



IR), and elucidation of its specific biosynthetic pathway and antibacterial mechanism of action will be crucial for advancing its potential applications in drug development and other scientific fields. This document serves as a starting point for such future investigations.

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